

# A Technical Guide to Spironolactone-d3: Commercial Availability and Applications

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## Compound of Interest

Compound Name: *Spironolactone-d3-1*

Cat. No.: *B12406257*

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This technical guide provides an in-depth overview of Spironolactone-d3, a deuterated analog of the potassium-sparing diuretic, Spironolactone. This document details its commercial availability from various suppliers, offers a comprehensive experimental protocol for its use as an internal standard in bioanalytical methods, and illustrates the key signaling pathway through which its non-deuterated counterpart, Spironolactone, exerts its therapeutic effects. The information herein is intended to support research, development, and analytical activities involving Spironolactone.

## Commercial Availability and Suppliers of Spironolactone-d3

Spironolactone-d3 is available from several reputable chemical suppliers catering to the research and pharmaceutical industries. The following table summarizes the key specifications of Spironolactone-d3 offered by various commercial vendors. Researchers are advised to consult the suppliers' websites and Certificates of Analysis for the most current and detailed information.

Supplier	Catalog Number	Purity (by HPLC)	Isotopic Enrichment	Formulation
Cayman Chemical	43592	≥95%	Not specified	Solid
Simson Pharma Limited	S410005	Not specified	Not specified	In Stock
ESS Chem Co.	ESS0196	99.9%	99 atom % D	Solid
MedchemExpress	HY-B0561S1	99.82%	99%	Solid
TargetMol	T6558	Not specified	Not specified	Solid
Clearsynth	CS-O-00897	Not specified	Not specified	In Stock

## Experimental Protocol: Quantification of Spironolactone in Human Plasma using Spironolactone-d3 as an Internal Standard by LC-MS/MS

The following protocol is a representative method for the quantitative analysis of Spironolactone in a biological matrix, such as human plasma, using Spironolactone-d3 as an internal standard (IS). This method is based on established bioanalytical techniques and can be adapted for various research applications.[\[1\]](#)[\[2\]](#)

### Materials and Reagents

- Spironolactone (Reference Standard)
- Spironolactone-d3 (Internal Standard)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Methyl tert-butyl ether (MTBE)
- Methylene chloride (DCM)
- Ultrapure water
- Human plasma (blank)

## Preparation of Standard and Quality Control (QC) Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Spironolactone and Spironolactone-d3 in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the Spironolactone stock solution with methanol:water (1:1, v/v) to prepare working standard solutions for the calibration curve.
- Internal Standard Working Solution (100 ng/mL): Dilute the Spironolactone-d3 stock solution with methanol:water (1:1, v/v).
- Calibration Standards and QC Samples: Spike blank human plasma with the appropriate working standard solutions to prepare calibration standards and QC samples at various concentrations.

## Sample Preparation (Liquid-Liquid Extraction)

- To 200  $\mu$ L of plasma sample (calibration standard, QC, or unknown), add 25  $\mu$ L of the internal standard working solution (Spironolactone-d3, 100 ng/mL).
- Vortex the samples for 30 seconds.
- Add 1 mL of extraction solvent (MTBE:DCM, 80:20, v/v).
- Vortex for 10 minutes.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system capable of gradient elution.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Parameter	Condition
Column	C18 column (e.g., 3.0 x 100 mm, 3 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in methanol
Gradient Elution	Isocratic: 70% B
Flow Rate	320 µL/min
Injection Volume	5 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	Spironolactone: m/z 341.2 → 107.2 Spironolactone-d3: m/z 344.2 → 107.2 (adjust based on specific d-labeling)
Collision Energy	Optimized for specific instrument
Dwell Time	100 ms

## Data Analysis

- Quantify the concentration of Spironolactone in the unknown samples by constructing a calibration curve of the peak area ratio of Spironolactone to Spironolactone-d3 versus the nominal concentration of the calibration standards.

## Signaling Pathway of Spironolactone Action

Spironolactone primarily acts as a competitive antagonist of the mineralocorticoid receptor (MR). The following diagram illustrates the classical genomic signaling pathway of aldosterone and its inhibition by Spironolactone.

Caption: Mineralocorticoid Receptor Signaling Pathway and Spironolactone Inhibition.

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## References

- 1. [khu.elsevierpure.com](https://khu.elsevierpure.com) [khu.elsevierpure.com]
- 2. [researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to Spironolactone-d3: Commercial Availability and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12406257#commercial-availability-and-suppliers-of-spironolactone-d3-1\]](https://www.benchchem.com/product/b12406257#commercial-availability-and-suppliers-of-spironolactone-d3-1)

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